

chlorobutanol hemihydrate compatibility other excipients

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Compound Focus: Chlorobutanol Hemihydrate

CAS No.: 6001-64-5

Cat. No.: S1492008

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Chlorobutanol Hemihydrate: An Overview

Chlorobutanol is a multifunctional excipient with the chemical formula $C_4H_7Cl_3O$ [1]. It exists in two main forms: the anhydrous type and the **hemihydrate** (CAS 6001-64-5) [2]. Its key functions in pharmaceutical formulations include [1] [2]:

- **Preservative:** Effective broad-spectrum antimicrobial activity against bacteria, fungi, and yeasts.
- **Local Anesthetic:** Provides mild local anesthetic effects.
- **Mild Sedative:** Offers mild sedative properties.

The **hemihydrate** form is noted for its **enhanced solubility in aqueous systems** and improved handling characteristics during manufacturing compared to the anhydrous form [1]. It is commonly used in injectable solutions, ophthalmic preparations, and nasal sprays [2].

Application Comparison with Common Preservatives

The table below summarizes how **chlorobutanol hemihydrate** compares to other common preservative excipients. This can serve as a starting point for your objective comparison.

Excipient	Primary Function	Common Formulations	Key Characteristics / Advantages
Chlorobutanol Hemihydrate	Preservative, Local Anesthetic, Sedative [1] [2]	Injectable solutions, Ophthalmic drops, Nasal preparations [2]	Broad-spectrum antimicrobial; dual functionality (preservative & API); enhanced solubility in water [1].
Parabens (e.g., Methylparaben, Propylparaben)	Preservative [2]	Oral liquids, Topical creams, Ophthalmic solutions [2]	Broad-spectrum activity; often used in combinations [2].
Benzalkonium Chloride	Preservative [2]	Nasal sprays, Eye drops [2]	Potent antimicrobial; effective against a wide range of pathogens [2].
Benzyl Alcohol	Preservative [2]	Parenteral formulations, Multi-dose vials [2]	Antimicrobial against bacteria and fungi; well-tolerated [2].
Phenol	Preservative, Antiseptic [2]	Throat sprays, Topical creams, Dermatological preparations [2]	Exhibits both bactericidal and fungicidal properties [2].

Mechanism of Action as a Preservative

The diagram below illustrates the general mechanisms by which preservatives like chlorobutanol protect pharmaceutical products from microbial contamination.

- **Protein Denaturation:** Some preservatives, like ethanol and benzyl alcohol, cause the proteins within the microorganism to unfold and lose their function [2].
- **Enzyme System Disruption:** Preservatives such as benzoic acid and parabens can bind to or block the enzyme systems of bacteria, interfering with their essential metabolic processes [2].
- **Cell Membrane Disruption:** Cationic surfactants and other agents increase the permeability of the microbial cell membrane, leading to cell rupture and lysis [2].

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References

1. Chlorobutanol Market Ausblick | Globale Perspektiven und ... [emergenresearch.com]
2. Preservatives Excipients - Protheragen [protheragen.ai]

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